

Application Note & Protocol: Solubility of 3,4,5-Trimethoxyphenylacetic Acid

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Compound of Interest

Compound Name: 3,4,5-Trimethoxyphenylacetic acid

Cat. No.: B1207566

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed information on the solubility of **3,4,5-Trimethoxyphenylacetic acid** (TMPA) in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents. It includes quantitative solubility data, standardized protocols for solubility determination, and methods for preparing stock solutions.

Introduction

3,4,5-Trimethoxyphenylacetic acid (CAS No. 951-82-6), a derivative of phenylacetic acid, serves as a key intermediate in the synthesis of various organic compounds and has applications in pharmaceutical research.[1] Understanding its solubility profile is critical for a wide range of applications, including reaction chemistry, formulation development, and in vitro/in vivo screening assays. This document outlines the solubility characteristics of TMPA and provides standardized protocols for its handling and use in a research setting.

Chemical Structure:

- Molecular Formula: $C_{11}H_{14}O_5$ [2][3]
- Molecular Weight: 226.23 g/mol [1][2]
- Appearance: White to cream-colored crystalline powder.[4][5]
- Melting Point: 117-120 °C[3]

Quantitative Solubility Data

The solubility of **3,4,5-Trimethoxyphenylacetic acid** has been determined in several common laboratory solvents. The data is summarized in the table below. It is important to note that solubility can be affected by factors such as temperature, pH, and the crystalline form of the solute.

Solvent	Molarity (mM)	Concentration (mg/mL)	Remarks	Reference
Dimethyl Sulfoxide (DMSO)	198.91	45	Sonication is recommended to aid dissolution.	[1]
Water	-	Soluble	Described as "soluble" or "very soluble". As an organic acid, solubility is pH-dependent.	[1][5][6]
Acetone	-	Soluble	-	[5]
Chloroform	-	Soluble / Slightly Soluble	Sources report both "soluble" and "slightly soluble".	[4][5]
Methanol	-	Slightly Soluble	-	[4]
10% DMSO / 90% Corn Oil	≥ 22.10	≥ 5	Forms a clear solution. Suitable for in vivo studies.	[7]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 22.10	≥ 5	Forms a clear solution. Suitable for in vivo studies.	[7][8]

Experimental Protocols

Protocol 1: Preparation of a Saturated Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **3,4,5-Trimethoxyphenylacetic acid** in DMSO.

Materials:

- **3,4,5-Trimethoxyphenylacetic acid** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Bath sonicator
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

Procedure:

- Weigh out 45 mg of **3,4,5-Trimethoxyphenylacetic acid** and place it into a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Cap the vial securely and vortex the mixture vigorously for 1-2 minutes.
- Place the vial in a bath sonicator and sonicate for 10-15 minutes to ensure complete dissolution.^[1] The solution should become clear.
- Visually inspect the solution for any remaining particulate matter. If undissolved solid is present, continue sonication for an additional 10 minutes.
- For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -80°C for up to one year or at -20°C for one

month.^[1]^[8]

Protocol 2: General Qualitative Solubility Determination

This protocol provides a systematic approach to assess the solubility of **3,4,5-Trimethoxyphenylacetic acid** in various aqueous and organic solvents.

Materials:

- **3,4,5-Trimethoxyphenylacetic acid** (solid)
- Test solvents (e.g., Water, 5% NaOH, 5% NaHCO₃, 5% HCl, Ethanol, Methanol, Acetone)
- Small test tubes or glass vials (1-2 mL capacity)
- Vortex mixer
- Spatula

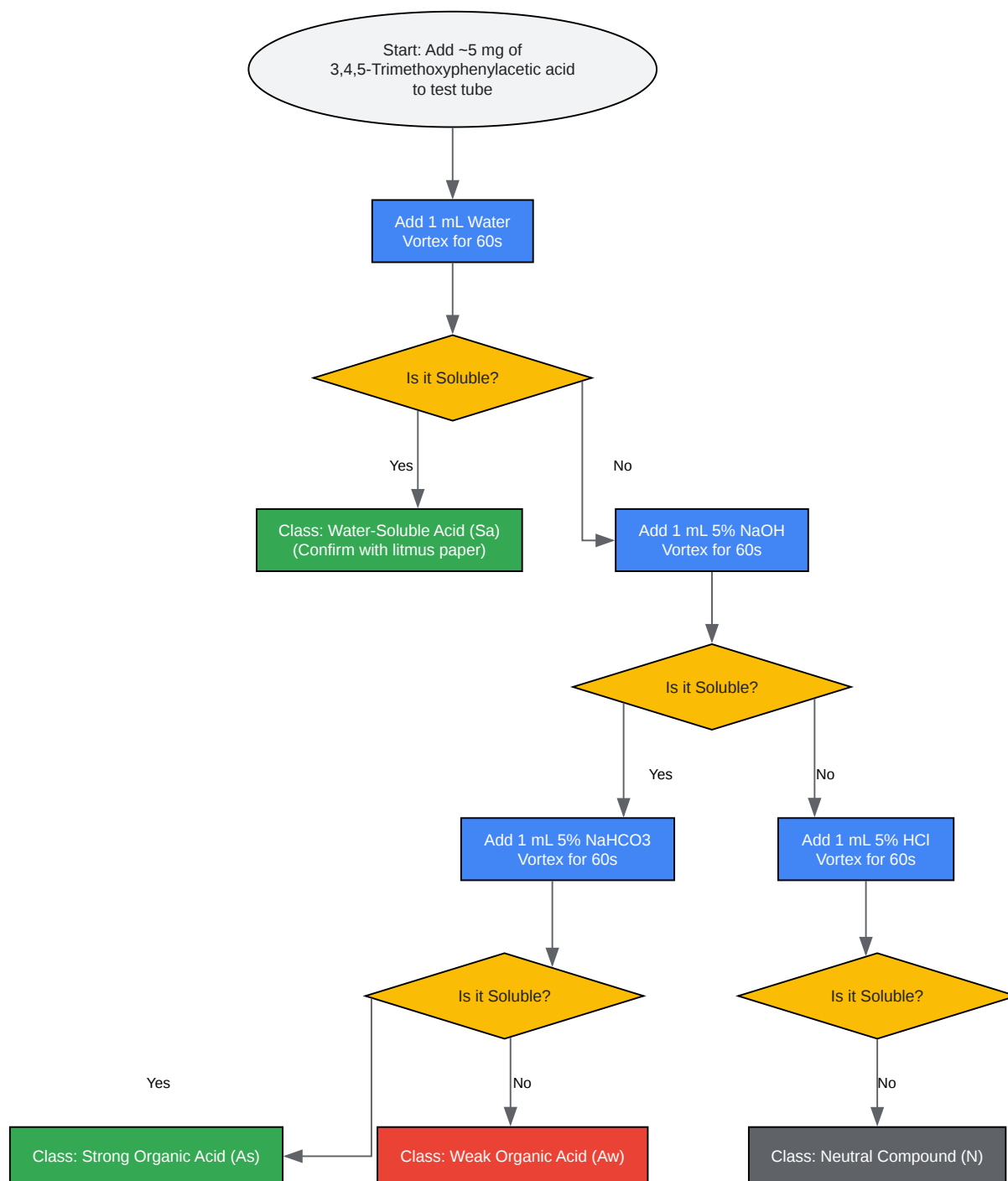
Procedure:

- Place approximately 5 mg of **3,4,5-Trimethoxyphenylacetic acid** into a clean, dry test tube.
- Add the selected solvent (e.g., Water) to the test tube in 0.25 mL increments, up to a total volume of 1 mL.
- After each addition, cap the tube and vortex vigorously for 30-60 seconds.
- Visually inspect the mixture against a contrasting background to determine if the solid has dissolved completely.
- Record the observation as "Soluble" (dissolves completely), "Partially Soluble" (a significant portion dissolves), or "Insoluble" (little to no solid dissolves).
- For Aqueous Solvents:
 - If the compound is soluble in water, test the solution's pH with litmus paper to confirm its acidic nature.^[9]

- If the compound is insoluble in water, proceed to test its solubility in 5% NaOH, 5% NaHCO₃, and 5% HCl to assess its acidic or basic properties.^{[9][10]} As an acid, TMPA is expected to be soluble in basic solutions like NaOH and NaHCO₃.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility class of an unknown organic acid, such as **3,4,5-Trimethoxyphenylacetic acid**.



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References

- 1. 3,4, 5-trimethoxyphenylacetic acid | Endogenous Metabolite | TargetMol [targetmol.com]
- 2. 3,4,5-Trimethoxyphenylacetic acid | C₁₁H₁₄O₅ | CID 70372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 951-82-6 CAS MSDS (3,4,5-Trimethoxyphenylacetic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 3,4,5-Trimethoxyphenylacetic acid CAS#: 951-82-6 [m.chemicalbook.com]
- 5. 3,4,5-Trimethoxyphenylacetic acid, 99% | Fisher Scientific [fishersci.ca]
- 6. 3,4,5-Trimethoxyphenylacetic acid(951-82-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. scribd.com [scribd.com]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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